

# A Technical Guide to the Solubility of Carbendazim-d4 in Organic Solvents

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## Compound of Interest

Compound Name: Carbendazim-d4

Cat. No.: B020407

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This in-depth technical guide provides a comprehensive overview of the solubility of **Carbendazim-d4** in various organic solvents. The data presented, primarily for the non-deuterated analogue Carbendazim, serves as a robust proxy for the deuterated form due to the negligible impact of isotopic labeling on solubility. This guide includes detailed experimental protocols and visual workflows to aid in the practical application of this data in a laboratory setting.

## Core Data Presentation: Solubility of Carbendazim

The following table summarizes the quantitative solubility of Carbendazim in several common organic solvents. It is important to note that the solubility of **Carbendazim-d4** is expected to be virtually identical to that of Carbendazim, as the substitution of hydrogen with deuterium does not significantly alter the physicochemical properties governing solubility.

Organic Solvent	Temperature (°C)	Solubility
Dimethylformamide (DMF)	24	5 g/L[1]
Dimethylformamide (DMF)	Not Specified	30 mg/mL[2]
Dimethyl Sulfoxide (DMSO)	Not Specified	25 mg/mL[2]
Methanol	Not Specified	480 mg/L
Ethanol	24	0.3 g/L[1]
Ethanol	20	300 mg/L[1][3][4]
Ethanol	Not Specified	5 mg/mL[2]
Acetone	24	0.3 g/L[1]
Acetone	20	300 mg/L[1][3][4]
Ethyl Acetate	24	0.135 g/L[1]
Dichloromethane	24	0.068 g/L[1]
Dichloromethane	20	68 mg/L[1][3][4]
Chloroform	24	0.1 g/L[1]
Chloroform	20	100 mg/L[3][4]
Benzene	24	0.036 g/L[1]
Benzene	20	36 mg/L[1][3][4]
Hexane	24	0.0005 g/L[1]
Hexane	20	0.5 mg/L[1][3][4]

## Experimental Protocols

A standard and reliable method for determining the thermodynamic solubility of a compound is the shake-flask method.[5][6][7][8] The following protocol outlines the key steps for determining the solubility of **Carbendazim-d4** in an organic solvent.

# Protocol: Solubility Determination by Shake-Flask Method and HPLC Analysis

## 1. Materials and Equipment:

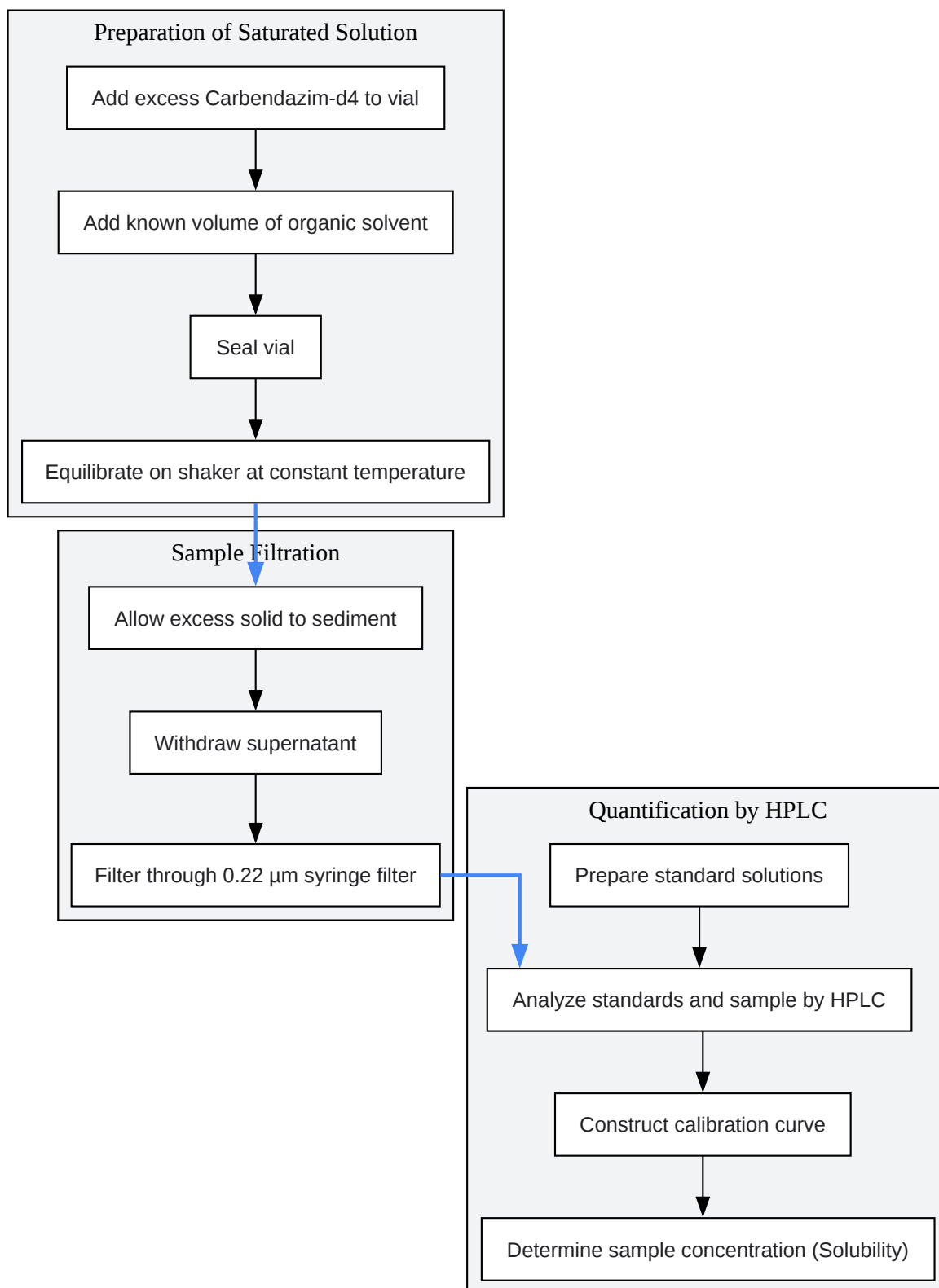
- **Carbendazim-d4** (solid)
- Organic solvent of interest (e.g., methanol, acetonitrile, etc.)
- Analytical balance
- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

## 2. Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of solid **Carbendazim-d4** to a glass vial. The excess solid is crucial to ensure that the solution reaches saturation.
  - Add a known volume of the organic solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath on an orbital shaker and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Filtration:

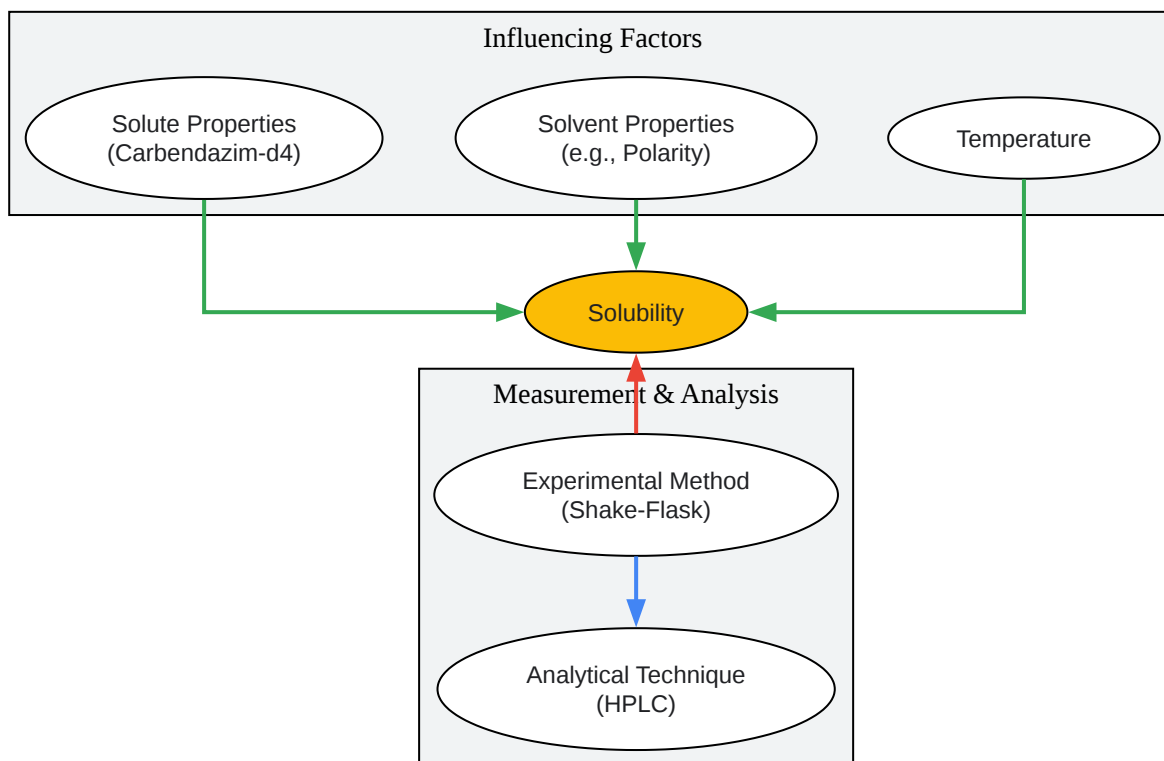
- After the equilibration period, allow the vial to stand undisturbed at the same constant temperature to allow the excess solid to sediment.
- Carefully withdraw a sample of the supernatant using a syringe.
- Attach a syringe filter to the syringe and filter the solution into a clean vial to remove all undissolved particles.
- Quantification by HPLC:
  - Prepare a series of standard solutions of **Carbendazim-d4** of known concentrations in the same organic solvent.
  - Analyze the standard solutions and the filtered sample solution by HPLC. A common mobile phase for Carbendazim analysis is a mixture of acetonitrile and water.<sup>[9][10][11]</sup> Detection is typically performed using a UV detector at a wavelength of around 280 nm.<sup>[10]</sup>
  - Construct a calibration curve by plotting the peak area (or height) from the HPLC chromatograms of the standard solutions against their corresponding concentrations.
  - Use the calibration curve to determine the concentration of **Carbendazim-d4** in the filtered sample solution. This concentration represents the solubility of **Carbendazim-d4** in the chosen organic solvent at the experimental temperature.

## Mandatory Visualizations



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Caption: Experimental workflow for determining the solubility of **Carbendazim-d4**.



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Caption: Factors influencing and methods for determining solubility.

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